

Application Note: Flow Cytometry for Identifying c-ANCA Positive Neutrophil Subsets

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Compound of Interest

Compound Name: CANCA
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Anti-neutrophil cytoplasmic antibody (ANCA)-associated vasculitis (AAV) is a group of autoimmune diseases characterized by inflammation and necrosis of small blood vessels. The two primary forms of AAV are Granulomatosis with Polyangiitis (GPA) and Microscopic Polyangiitis (MPA). A hallmark of GPA is the presence of cytoplasmic ANCA (c-ANCA), which are autoantibodies primarily targeting proteinase 3 (PR3), a serine protease found in the azurophilic granules of neutrophils.

Under inflammatory conditions, neutrophils can become "primed," leading to the translocation of PR3 from the cytoplasm to the cell surface. These surface-expressed PR3 molecules can then be targeted by circulating c-ANCA, leading to neutrophil activation, degranulation, and the release of reactive oxygen species and pro-inflammatory cytokines, ultimately causing endothelial damage. Consequently, the identification and characterization of neutrophil subsets expressing surface PR3 are crucial for understanding AAV pathogenesis, monitoring disease

activity, and developing targeted therapies. Flow cytometry is a powerful tool for the high-throughput, multi-parametric analysis of these neutrophil populations at a single-cell level.

This application note provides detailed protocols for the identification and quantification of c-ANCA antigen (PR3)-positive neutrophil subsets using flow cytometry, summarizes key quantitative data, and illustrates the relevant biological pathways and experimental workflows.

Data Presentation

Table 1: Membrane PR3 (mPR3) Expression on Neutrophils in AAV Patients vs. Healthy Controls

Patient Group	Percentage of mPR3+ Neutrophils (Mean ± SD)	Key Findings & Reference
AAV Patients	60 ± 27%	Significantly higher compared to healthy blood donors.[1]
Healthy Blood Donors	42 ± 22%	Provides a baseline for mPR3 expression in a healthy population.[1]
Wegener's Granulomatosis (WG) Patients in Remission	Increased percentage and elevated level of mPR3 expression	Elevated mPR3 expression was significantly associated with an increased risk for relapse.[2]
Healthy Controls	Lower mPR3 expression compared to WG patients	Establishes a control for studies on relapse prediction. [2]

Table 2: PR3 and c-ANCA Prevalence in AAV Subtypes

AAV Subtype	c-ANCA/PR3-ANCA Prevalence	MPO-ANCA Prevalence	Reference
Granulomatosis with Polyangiitis (GPA)	~80% (PR3-ANCA is most common, ~65% of patients)	~15%	[3]
Microscopic Polyangiitis (MPA)	~35%	~50%	[3]
Eosinophilic Granulomatosis with Polyangiitis (EGPA)	~35%	~40%	[3]
Renal-limited AAV	~35%	~50%	[3]

Table 3: Characteristics of Low-Density Neutrophils (LDNs) in AAV

Characteristic	Finding in Active AAV	Implication	Reference
Population Size	3-fold higher fraction of total granulocytes compared to remission and disease controls.	Expansion of this neutrophil subset is linked to active disease.	[4]
Phenotype	Heterogeneous population of mature and immature neutrophils with differential expression of CD16 and CD10.	Suggests emergency granulopoiesis during active inflammation.	[4]
Functional Response	Hyporesponsive to stimulation with monoclonal antibodies against MPO.	May not be primary drivers of ANCA-mediated activation, but rather a response to inflammation.	[4]

Experimental Protocols

Protocol 1: Identification of Surface PR3-Positive Neutrophils from Whole Blood

This protocol details the steps for staining surface markers on neutrophils directly in whole blood to minimize in vitro activation.

Materials:

- Human whole blood collected in sodium heparin tubes
- Phosphate-buffered saline (PBS)
- FACS Lysing Solution (e.g., BD FACS™ Lysing Solution)
- FACS Buffer (PBS with 2% FBS and 0.05% sodium azide)
- Fluorochrome-conjugated monoclonal antibodies:
 - Anti-CD16 (e.g., FITC or APC)
 - Anti-CD66b (e.g., PE)
 - Anti-PR3 (specific for surface PR3, e.g., PE-Cy7)
 - Isotype control for anti-PR3
 - Viability dye (e.g., Zombie NIR™ or similar)

Procedure:

- Blood Collection: Collect peripheral blood into sodium heparin-containing tubes.
- Antibody Staining: a. In a 5 mL polystyrene FACS tube, add 100 µL of whole blood. b. Add the predetermined optimal concentrations of fluorochrome-conjugated antibodies (anti-CD16, anti-CD66b, anti-PR3, and viability dye). c. In a separate tube, add anti-CD16, anti-CD66b,

the corresponding isotype control for anti-PR3, and the viability dye to serve as a negative control for PR3 staining. d. Vortex gently and incubate for 20-30 minutes at 4°C in the dark.

- Red Blood Cell Lysis: a. Add 2 mL of 1X FACS Lysing Solution to each tube. b. Vortex immediately and incubate for 10 minutes at room temperature in the dark. c. Centrifuge at 300 x g for 5 minutes.
- Washing: a. Decant the supernatant. b. Resuspend the cell pellet in 2 mL of FACS Buffer. c. Centrifuge at 300 x g for 5 minutes. d. Decant the supernatant and resuspend the cell pellet in 300-500 µL of FACS Buffer.
- Flow Cytometry Analysis: a. Acquire the samples on a flow cytometer. Collect a sufficient number of events (e.g., 50,000-100,000 total events) to ensure an adequate neutrophil population for analysis.

Gating Strategy:

- Gate on singlets using FSC-A vs FSC-H.
- Gate on live cells using the viability dye.
- Identify the neutrophil population based on their characteristic forward scatter (FSC) and side scatter (SSC) properties (granulocyte gate).
- From the granulocyte gate, confirm the neutrophil population by gating on CD16 and CD66b double-positive cells.
- Within the confirmed neutrophil gate (Live/Singlets/Granulocytes/CD16+CD66b+), analyze the expression of surface PR3. Use the isotype control to set the gate for PR3 positivity.

Protocol 2: Analysis of Low-Density Neutrophils (LDNs)

LDNs are a subset of neutrophils that co-purify with peripheral blood mononuclear cells (PBMCs) during density gradient centrifugation.

Materials:

- Human whole blood collected in sodium heparin tubes

- Ficoll-Paque PLUS or similar density gradient medium
- PBS
- FACS Buffer
- Fluorochrome-conjugated monoclonal antibodies (as in Protocol 1, with the addition of markers for immature neutrophils like anti-CD10).

Procedure:

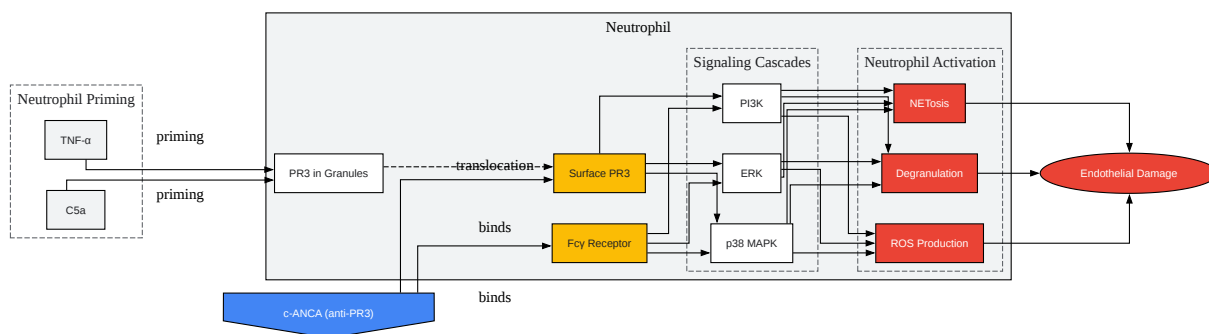
- **PBMC and LDN Isolation:** a. Dilute whole blood 1:1 with PBS. b. Carefully layer the diluted blood over Ficoll-Paque in a conical tube. c. Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.
- **Cell Collection:** a. After centrifugation, carefully collect the buffy coat layer containing PBMCs and LDNs. b. Wash the collected cells with PBS and centrifuge at 300 x g for 10 minutes.
- **Antibody Staining:** a. Resuspend the cell pellet in FACS buffer and perform cell counting. b. Aliquot approximately 1×10^6 cells per tube. c. Proceed with antibody staining as described in Protocol 1, Step 2. The panel should include markers to distinguish LDNs from monocytes (e.g., CD14) and to assess their maturity (e.g., CD10).
- **Washing and Flow Cytometry Analysis:** a. Wash the stained cells with FACS Buffer as described in Protocol 1, Step 4. b. Acquire samples on a flow cytometer.

Gating Strategy for LDNs:

- Gate on singlets and live cells as previously described.
- From the live singlet gate, identify the granulocyte population based on high SSC and CD15 or CD66b positivity. These are the LDNs.
- Within the LDN gate, analyze the expression of surface PR3, CD16, and CD10 to characterize mature (CD10+) and immature (CD10-) subsets.

Visualizations

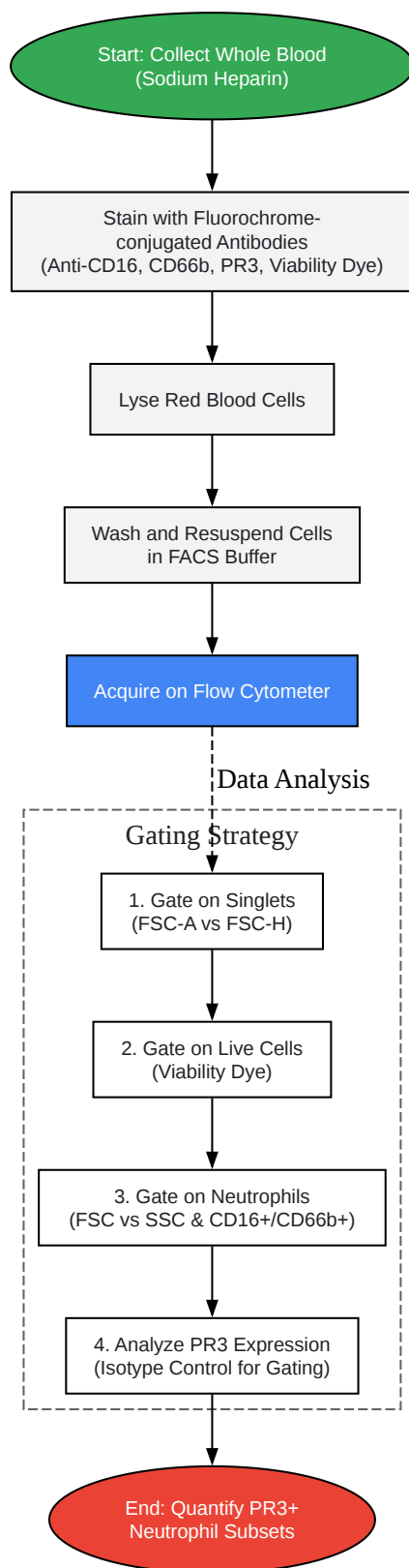
c-ANCA Signaling Pathway in Neutrophils



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Caption: c-ANCA signaling pathway in neutrophils.

Experimental Workflow for Identifying PR3+ Neutrophil Subsets



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Caption: Experimental workflow for PR3+ neutrophil identification.

Conclusion

Flow cytometry provides a robust and sensitive method for the identification and quantification of c-ANCA antigen-positive neutrophil subsets. The protocols and data presented in this application note offer a framework for researchers to investigate the role of these cells in the pathogenesis of AAV. Characterizing neutrophil subsets based on surface PR3 expression can aid in understanding disease mechanisms, discovering biomarkers for disease activity and relapse, and evaluating the efficacy of novel therapeutic interventions targeting the ANCA-neutrophil axis. The provided workflows and diagrams serve as a guide for implementing these techniques in a research or drug development setting.

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